application of 7-Epi Lincomycin in antibiotic re

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Compound of Interest	
Compound Name:	*7-Epi Lincomycin Hydrochloride Salt*
CAS No.:	*26389-84-4*
Cat. No.:	*B601519*

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Application Note: Utilizing 7-Epi Lincomycin in Lincosamide Resistance Profiling and Structural Biology

Executive Summary

The escalating threat of antimicrobial resistance (AMR) necessitates a profound understanding of antibiotic-target interactions and bacterial evasion r subunit, are increasingly compromised by resistance mechanisms such as target methylation and enzymatic inactivation[1]. This application note pro lincomycin—as a highly specific structural probe and analytical reference standard. By detailing structure-activity relationship (SAR) applications and methodologies required to map ribosomal binding pockets and quantify lincosamide degradation.

The Strategic Importance of the C7 Position in Lincosamides

Lincosamides function by binding to the peptidyl transferase center of the 23S rRNA within the bacterial 50S ribosomal subunit, thereby inhibiting prot amino-octose ring are critical determinants of binding affinity and antibacterial efficacy.

Native lincomycin possesses a 7R-hydroxyl configuration. Inversion to the 7S-hydroxyl configuration yields 7-Epi Lincomycin, which exhibits reduced ribosomal pocket[3]. However, the 7S configuration is not inherently detrimental; when the 7S-hydroxyl is replaced by a 7S-chlorine atom via a bimole possesses vastly superior oral bioavailability and antimicrobial activity[4].

Because 7-Epi Lincomycin acts as the structural intermediate between native lincomycin and highly active synthetic derivatives, it is an indispensable lincomycin with a methoxy group significantly enhances antibacterial activity, whereas larger alkoxy substitutions decrease it[5].

Table 1: Structure-Activity Relationship (SAR) of Lincosamide C7 Variants

Compound	C7 Configuration	C7 Substituent	Relative An
Lincomycin	7R	-OH	Baseline
7-Epi Lincomycin	7S	-OH	Reduced
Clindamycin	7S	-Cl	Highly Enhar
7-O-Methoxy-7-epi-lincomycin	7S	-OCH 3	Enhanced

Mechanisms of Lincosamide Resistance

Understanding the precise mechanisms of resistance is essential for designing next-generation lincosamides. Resistance typically manifests through

- Target Modification (MLSB Phenotype): Mediated by erm genes, which encode enzymes that N6-dimethylate adenine (A2058) in the 23S rRNA. Th the binding pocket[2].

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- Enzymatic Inactivation (L Phenotype): Mediated by lnu genes (e.g., lnu(A), lnu(D)), which encode O-nucleotidyltransferases. These enzymes catal lincosamide, rendering the drug inactive[2].
- Active Efflux: Mediated by ABC transporters (e.g., vga, lsa genes) that actively pump the antibiotic out of the bacterial cell[1].

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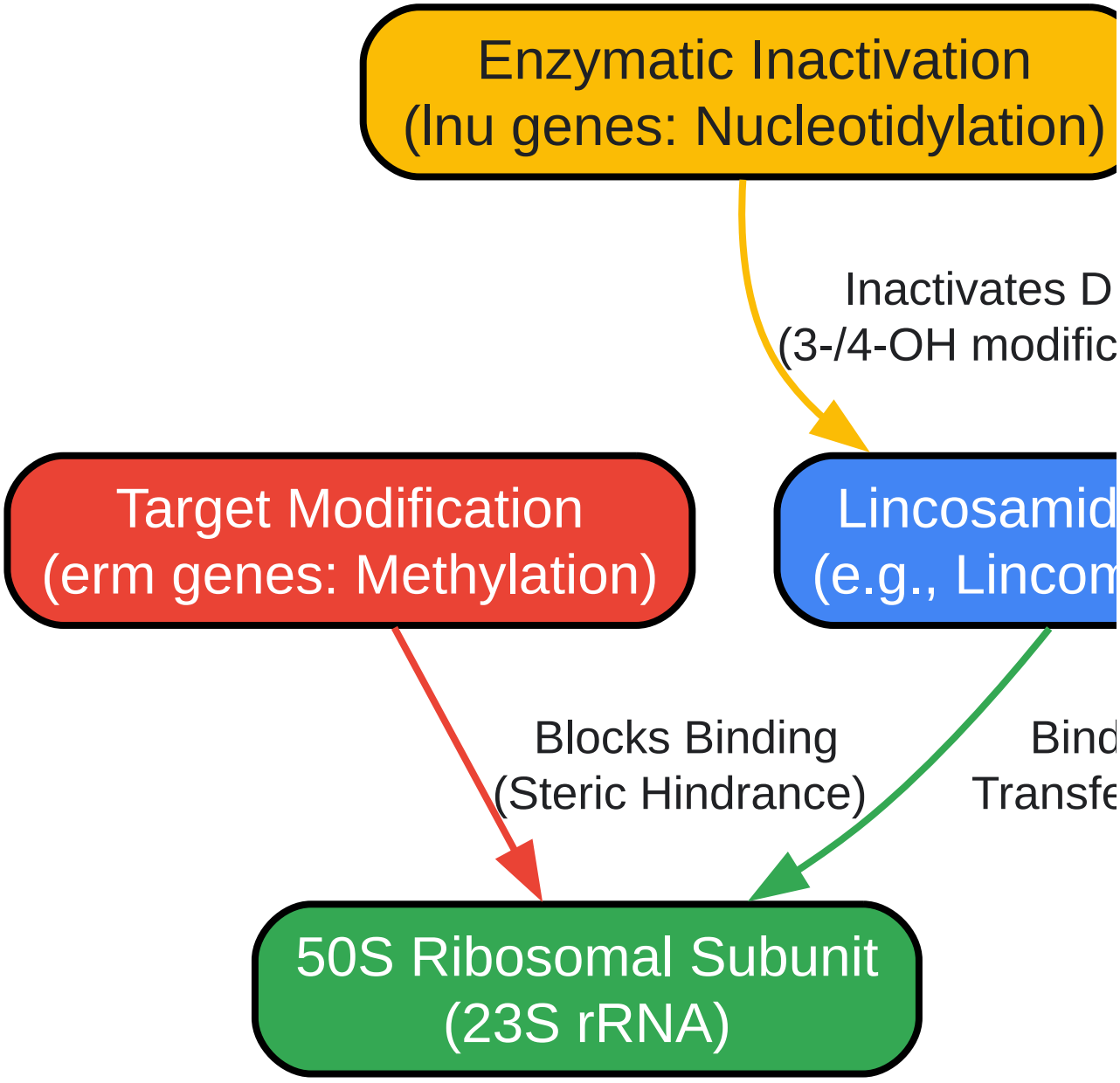

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Diagram 1: Primary mechanisms of bacterial resistance against lincosamide antibiotics.

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Analytical Applications: 7-Epi Lincomycin as a Reference Standard

During the chemical synthesis of clindamycin from lincomycin, the critical chlorination step can yield 7-epi lincomycin as a major epimeric impurity if th of lincosamides by lnu nucleotidyltransferases, researchers must accurately separate stereoisomers to ensure that resistance assays are not confour

Chromatographic Challenges: Lincosamides contain a basic pyrrolidine nitrogen. On standard octadecylsilyl (C18) columns, this basic moiety interact resolution between Lincomycin and 7-Epi Lincomycin[6]. The Solution: The separation of lincomycin from 7-epilincomycin strictly requires base-deact to fully protonate the analyte, ensuring sharp peaks and baseline resolution[6][7].

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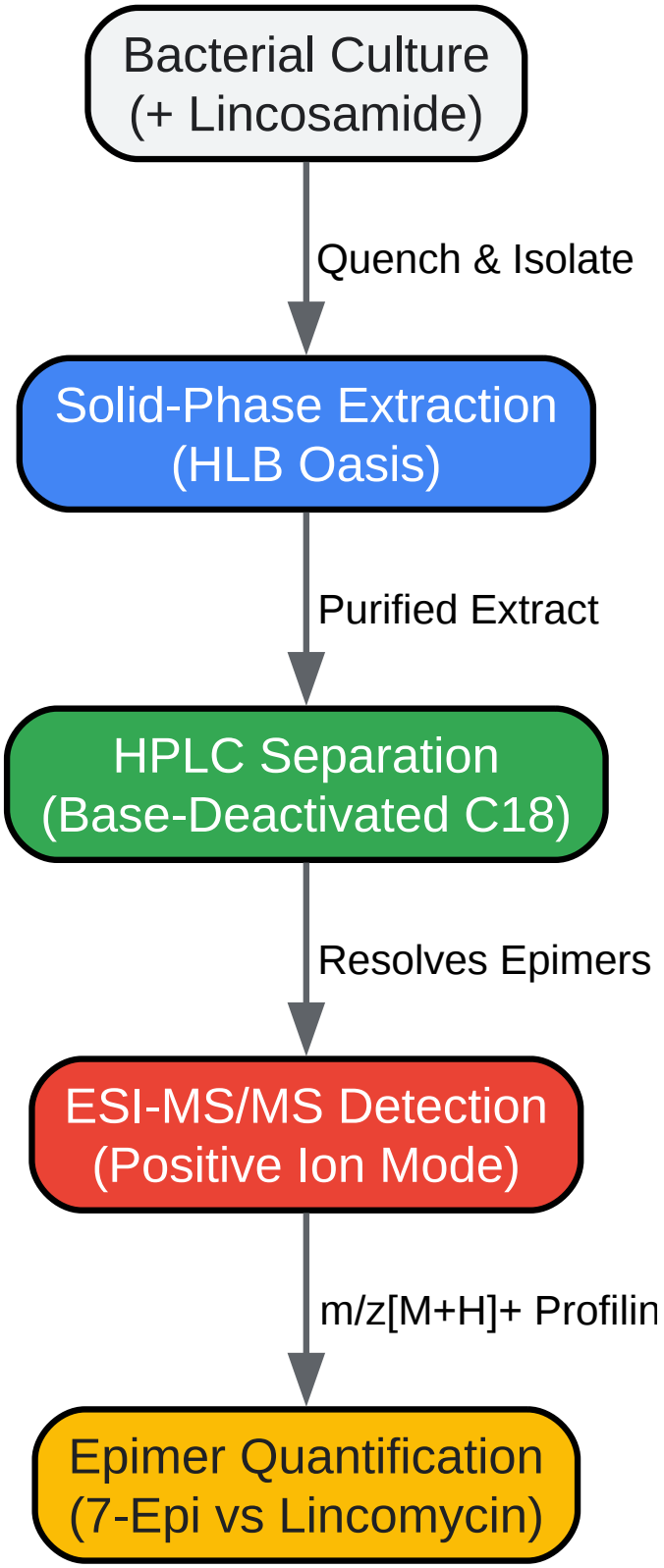

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Diagram 2: Analytical LC-MS/MS workflow for lincosamide epimer profiling in resistance studies.

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Detailed Experimental Protocols

Protocol A: High-Resolution LC-MS/MS Separation of Lincosamide Epimers

Objective: To quantify the ratio of Lincomycin to 7-Epi Lincomycin in bacterial resistance assays or synthetic impurity profiling. Causality Note: Solid-P to remove salts and proteins from bacterial media, which would otherwise cause severe ion suppression in the mass spectrometer[8].

Materials:

- Base-deactivated column (e.g., Hypersil BDS C18, 5 µm, 250 × 4.6 mm)[6].
- Mobile Phase A: 20 mM Methanesulfonic acid in LC-MS grade water (pH ~2.5)[7].
- Mobile Phase B: LC-MS grade Acetonitrile.
- HLB Oasis SPE Cartridges (or equivalent)[8].

Step-by-Step Methodology:

- Sample Preparation & SPE:
  - Centrifuge bacterial culture at 10,000 x g for 10 minutes. Collect the supernatant.
  - Condition the HLB SPE cartridge with 3 mL methanol, followed by 3 mL water.
  - Load 1 mL of the supernatant onto the cartridge.
  - Wash with 2 mL of 5% methanol in water to remove polar interferences.
  - Elute the lincosamides with 2 mL of 100% methanol. Evaporate to dryness under a gentle nitrogen stream and reconstitute in 1 mL of Mobile Pha
- Chromatographic Separation:
  - Set the column temperature to 45°C (elevated temperature improves mass transfer and peak shape for basic compounds)[6].
  - Flow rate: 1.0 mL/min.
  - Run an isocratic elution at 80% Mobile Phase A / 20% Mobile Phase B.
- Mass Spectrometry (ESI-MS/MS):
  - Operate the MS in Electrospray Ionization Positive (ESI+) mode.
  - Monitor the pseudomolecular ion [M+H]+ at m/z 407.2 for 7-Epi Lincomycin and Lincomycin[4].
  - Self-Validation Step: Inject a blank matrix spiked with a known concentration of 7-Epi Lincomycin standard. The system is suitable only if the resc

Protocol B: In Vitro Ribosomal Binding Competition Assay

Objective: To determine the binding affinity (Ki) of 7-Epi Lincomycin to the 50S ribosomal subunit relative to native lincomycin, providing mechanistic a fluorescently labeled macrolide or lincosamide probe, we can measure the displacement caused by 7-Epi Lincomycin. The thermodynamic penalty

Step-by-Step Methodology:

- Ribosome Purification: Isolate 50S ribosomal subunits from a susceptible S. aureus strain (lacking erm methylation) using sucrose gradient ultrace
- Assay Assembly:
  - In a 96-well black microplate, add 50 nM of purified 50S ribosomes in binding buffer (20 mM HEPES pH 7.5, 50 mM NH 4Cl, 10 mM MgCl 2).

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- Add a fixed concentration (e.g., 10 nM) of a fluorescently labeled lincosamide probe (e.g., BODIPY-clindamycin).

- Competition:
  - Add varying concentrations of unlabelled 7-Epi Lincomycin (competitor) ranging from 1 nM to 100 µM.
  - Self-Validation Step: Include Clindamycin as a positive control (expected high affinity, low IC50) and a reaction with no competitor as the maximu

- Measurement & Analysis:
  - Incubate the plate at 37°C for 45 minutes to reach equilibrium.
  - Measure Fluorescence Polarization (FP) using a microplate reader.
  - Plot FP values against the log concentration of 7-Epi Lincomycin. Calculate the IC50and derive the Kiusing the Cheng-Prusoff equation. The higl the 7S-OH group in the peptidyl transferase center.

References

- the role of glycosidic residues in antibiotic and antitumor activity and their randomization - Oxford Academic. Oxford Academic.[https://vertexaisearc b--50Pa_UOmUesMr5mlc48PLLSAUW_bipatzXHg0OLkMdlhsBqhxMYCz_gXJwSqauHYDGgqbay5ccGB6dOsjg-rFdnehVEarM-9vezc5kDc-o5rdsr
- (PDF) Development and Validation of Liquid Chromatographic Method for Fast Determination of Lincomycin, Polymyxin and Vancomycin in Preserv [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHVkPb3nriFJW0_cEBenxj-nfTZOwZmgubO8epZ2Lax__o0dyEWvgWG02(3KxBJ5EcmT6EwZUcKEy2HJ1xhOvLuVW_xlbLHPtGBaJo-72OP5U7LVR2McU8ejnn9v3iM3IKnOM4- gOdUpOgfrFT86N1EnpVfkKfKmTPVQu8qgUyIWoGvMdSLshILlc0PkjGUkDttmYWEi59SrbzSeduA2E54TGWhg2_WHk4MnclePRKLowWPCSyEI_
- HPLC determination of lincomycin in premixes and feedstuffs with solid-phase extraction on HLB OASIS and LC–MS/MS confirmation - ResearchG redirect/AUZIYQGCsgw-xSbiNxmI-cK9ZTLaVMSrCGiIExqds5yiSVjHqE5186jSNHXXzxwpfGqBw5Rhq9z5YILxgRyLJ4FeH0CA-_XpkPt75TnfrQfI0_ vrSyumUkW8hgXlkXmKqD7Jy76Yya-bBe_t08TV-MJBQHRdlQMd0TtnfZsJnpfgEmwbTZ-ZoMP-Jcrw-iX6ENsae7Uu4KHTY5t9rY_23MIELn3ZM0tL
- Recent development and fighting strategies for lincosamide antibiotic resistance - PMC. National Institutes of Health (NIH).[https://vertexaisearch.c redirect/AUZIYQFnCAWAPO2HOcfmCx33x5oltCk8q3mQMJlNSzAuSLbxi89d8wpG7VTmiwG4CFKBRPyns4oqgOGejih-XdKJDExTMnoNgh9jo3YY
- 7-Epi clindamycin 2-phosphate - Benchchem. Benchchem.[https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGwYuI1Jh8NEJO2q7Uf8n_jB0EpJLLrVYIkQaCFUbfWf7ejX5buFuXHReBH53_qtgTxLbHi9eSVD1YFKu6C-OL88u5iBJKKP2M1Cj
- Lincomycin Resistance Gene lnu(D) in Streptococcus uberis | Antimicrobial Agents and Chemotherapy - ASM Journals. American Society for Micro redirect/AUZIYQG7RV6_dERpLSpTltgQ_4kk3-CrmfGGw9LQn_Qt8ajhKWbYjByUQ-YTadbIe-d3YtxtHg7ftM5UZ_QCvfZLn6-BnvRkClEHrcZ1bpCu_
- Buy Lincomycin hydrochloride monohydrate | 7179-49-9 | >98% - Smolecule. Smolecule.[https://vertexaisearch.cloud.google.
- Activated Carbon UK Suppliers, Bulk Distributors & Wholesalers. UK Chemical Suppliers.[https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGyjkh3Yx8cisAxjyiQTfvggnV1fz1fVAfo87pn57tWsXgBDYqbIosD2Fg6YYV3I1kwsPF0PtUgjtdXn1KV9SKoOS7qD_FUUCnFpsqeU5

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Sources

- 1. Recent development and fighting strategies for lincosamide antibiotic resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 2. journals.asm.org [journals.asm.org]
- 3. Activated Carbon UK Suppliers, Bulk Distributors & Wholesalers [ukchemicalsuppliers.co.uk]
- 4. 7-Epi clindamycin 2-phosphate | Benchchem [benchchem.com]
- 5. academic.oup.com [academic.oup.com]
- 6. researchgate.net [researchgate.net]
- 7. Buy Lincomycin hydrochloride monohydrate | 7179-49-9 | >98% [smolecule.com]
- 8. researchgate.net [researchgate.net]
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